

Technical Support Center: (Methoxymethyl)cyclopentane Handling Guide

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Compound of Interest

Compound Name: (Methoxymethyl)cyclopentane

CAS No.: 2619-30-9

Cat. No.: B3064939

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Status: Active | Topic: Volatility & Stability Management | Audience: R&D, Process Chemistry

Executive Summary & Molecule Identification

Before troubleshooting, it is critical to verify the exact chemical identity. In industrial and research settings, "**(Methoxymethyl)cyclopentane**" is frequently confused with its structural analogs, which have drastically different volatility profiles.

Compound Name	Structure	CAS	Boiling Point	Flash Point	Volatility Risk
(Methoxymethyl)cyclopentane	Cyclopentyl-CH ₂ -O-CH ₃	2619-30-9	~148°C	~32°C	Flammability (Vapor accumulation)
CPME (Methoxycyclopentane)	Cyclopentyl-O-CH ₃	5614-37-9	106°C	-1°C	Moderate (Flammable)
Methylcyclopentane	Cyclopentyl-CH ₃	96-37-7	72°C	-23°C	High (Rapid Evaporation)

Core Technical Insight: **(Methoxymethyl)cyclopentane** (CAS 2619-30-9) is not highly volatile in terms of rapid evaporation (BP ~148°C). If you are experiencing rapid solvent loss, verify you are not using Methylcyclopentane. The "volatility issue" with CAS 2619-30-9 is primarily Flammability (Flash Point ~32°C) and Residual Solvent Removal (difficulty evaporating during workup).

Troubleshooting Guide: Volatility & Handling

Scenario A: "The solvent is evaporating too slowly / I cannot remove it."

Context: You are trying to concentrate your product, but the solvent remains.

Q: Why is rotovap concentration ineffective at standard settings? A: With a boiling point of ~148°C, **(Methoxymethyl)cyclopentane** behaves similarly to DMF or DMSO in terms of removal difficulty. Standard vacuum (20 mbar) at 40°C is insufficient.

Protocol: High-Boiling Solvent Removal

- Azeotropic Distillation: Do not attempt to boil it off directly. Add Water or Methanol. **(Methoxymethyl)cyclopentane** forms a hetero-azeotrope with water (similar to CPME), allowing removal at significantly lower temperatures.

- Vacuum Parameters:
 - Bath Temp: 50–60°C
 - Vacuum: < 5 mbar (High Vacuum pump required, not water aspirator).
- Lyophilization: Not recommended. The melting point is likely too low, and it may melt and bump in the freeze dryer.

Scenario B: "The headspace is accumulating pressure / Safety concerns."

Context: Storage bottles are popping caps or sensors are triggering.

Q: Why is pressure building up if the boiling point is high? A: The Flash Point is ~32°C. In warm labs or near equipment exhaust, the liquid generates significant vapor pressure sufficient to form ignitable mixtures, even if it doesn't "boil."

Protocol: Vapor Management

- Inert Gas Overlay: Always store under Argon or Nitrogen. Oxygen promotes peroxide formation in ethers (specifically at the -CH₂-O- site).
- Vented Caps: For long-term storage, use pressure-relief caps (e.g., septum caps with a bleed needle for active use) or store in a flammables cabinet kept at <20°C.
- Grounding: The dielectric constant is likely low (typical for ethers). Static discharge is a major risk. All transfer lines must be grounded.

Scenario C: "My assay concentration is drifting."

Context: Using the compound as a reagent in micro-titer plates or flow chemistry.

Q: How do I maintain precise concentrations in nanoliter dispensing? A: While less volatile than diethyl ether, the high surface area in microplates leads to "edge effects" where the meniscus changes.

Protocol: Assay Stabilization

- Pre-saturation: Saturate the headspace of the plate sealer or incubation chamber with the solvent vapor before introducing the assay plate.
- Acoustic Droplet Ejection (ADE): If using Echo® machines, recalibrate the fluid class. The viscosity/surface tension ratio differs from DMSO. Use a "Surfactant-doped" calibration curve if specific parameters are unavailable.

Safety & Stability (The "Hidden" Volatiles)

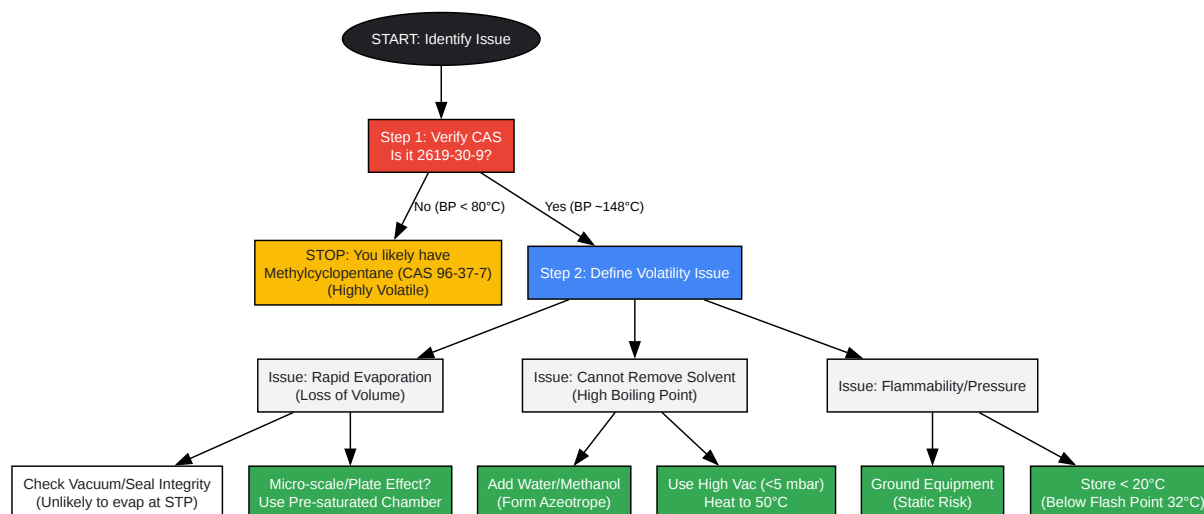
Q: Does this ether form peroxides? A: Yes. Like THF and CPME, the methylene group adjacent to the oxygen is susceptible to radical autoxidation.

- Test Frequency: Test for peroxides every 3 months using quantofix strips.
- Quenching: If peroxides >10 mg/L are detected, treat with molecular sieves or pass through activated alumina. Do not distill peroxide-laden material to dryness.

Q: What is the flammability risk compared to other ethers? A:

- Diethyl Ether:^[1] Extremely Hazardous (FP -45°C).
- **(Methoxymethyl)cyclopentane:**^{[2][3][4]} Moderately Hazardous (FP ~32°C).
- Risk: It sits right at the "ambient temperature" threshold. On a hot day or near a heating block, it transitions from a stable liquid to a flammable vapor source without warning.

Visual Troubleshooting Workflow



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Figure 1: Decision tree for troubleshooting volatility and handling issues with **(Methoxymethyl)cyclopentane**.

Comparative Physical Data

Use this table to confirm you are using the correct solvent for your application.

Property	(Methoxymethyl)cyclopentane	CPME (Green Alternative)	Diethyl Ether
CAS	2619-30-9	5614-37-9	60-29-7
Boiling Point	~148°C	106°C	35°C
Flash Point	~32°C	-1°C	-45°C
Density (g/mL)	0.90	0.86	0.71
Water Sol.	Low (Immiscible)	1.1 g/100g	6.9 g/100g
Peroxide Risk	High	Low	Very High

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 21357280, **(Methoxymethyl)cyclopentane**. Retrieved from [\[Link\]](#)
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